

IR-1048 Dye: A Comprehensive Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	IR-1048
CAS No.:	155613-98-2
Cat. No.:	B1146480

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **IR-1048**, a near-infrared (NIR) heptamethine cyanine dye. This document consolidates critical data on its physicochemical properties, applications in advanced research, and detailed experimental protocols. The information is tailored for professionals in drug development, biomedical research, and materials science, offering a centralized resource for leveraging **IR-1048** in their work.

Core Properties of IR-1048

IR-1048 is a specialized organic dye with strong absorption and fluorescence in the second near-infrared (NIR-II) window, a region of the electromagnetic spectrum with minimal tissue autofluorescence and deep tissue penetration. These characteristics make it an invaluable tool for in vivo imaging and other biomedical applications.

Physicochemical and Photophysical Data

The fundamental properties of **IR-1048** are summarized in the tables below, providing a quick reference for experimental design and application development.

Identifier	Value	Source
CAS Number	155613-98-2	[1][2]
Molecular Formula	C ₄₀ H ₃₈ BCl ₃ F ₄ N ₂	[1][2]
Molecular Weight	739.91 g/mol	[1][2]
Synonym	1-Butyl-2-[2-[3-[(1-butyl-6-chlorobenz[cd]indol-2(1H)-ylidene)ethylidene]-2-chloro-1-cyclohexen-1-yl]ethenyl]-6-chlorobenz[cd]indolium tetrafluoroborate	[1]

Photophysical Property	Value	Conditions	Source
Maximum Absorption (λ _{max})	1048 nm	in ethanol	[1]
Maximum Emission (λ _{em})	~1050-1100 nm	General	
Fluorescence Quantum Yield (Φ _F)	0.001	in ethanol	[3]
Molar Extinction Coefficient (ε)	~170,800 M ⁻¹ cm ⁻¹	in methanol (for a similar dye)	[1]
Appearance	Solid	-	[4]
Solubility	Soluble in water, ethanol, DMSO	General	[3][4][5]
Storage Temperature	-20°C	-	[1]

Applications in Research and Development

IR-1048's unique spectral properties have led to its use in a variety of cutting-edge research applications, particularly in the fields of oncology and vascular biology.

- **Near-Infrared II (NIR-II) Fluorescence Imaging:** With its emission in the 1000-1700 nm window, **IR-1048** allows for high-resolution, deep-tissue in vivo imaging with reduced scattering and autofluorescence.[4][6] This is particularly advantageous for visualizing deep-seated tumors and fine vascular structures.
- **Photoacoustic Imaging:** As a photoacoustic contrast agent, **IR-1048** can generate strong acoustic signals upon laser irradiation, enabling high-resolution imaging of biological tissues. This modality is often used in conjunction with fluorescence imaging for a more comprehensive understanding of the tumor microenvironment.[7]
- **Photothermal Therapy (PTT):** **IR-1048** can efficiently convert absorbed light energy into heat, making it a potent agent for photothermal therapy. When localized in a tumor and irradiated with a laser, the resulting hyperthermia can induce cancer cell death.[8]
- **Theranostics:** The combination of imaging and therapeutic capabilities makes **IR-1048** a promising candidate for theranostic applications. It can be used to identify and locate tumors through imaging, followed by targeted photothermal ablation of the cancerous tissue.[1]
- **Drug Delivery:** **IR-1048** has been incorporated into pH-responsive drug carriers for targeted thrombolytic therapy, where its imaging properties allow for real-time monitoring of the drug delivery system.[1]

Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **IR-1048**. These protocols are based on established practices and can be adapted to specific research needs.

General Synthesis of Heptamethine Cyanine Dyes (Representative Protocol)

While a specific synthesis protocol for **IR-1048** is not readily available in the public domain, a general method for synthesizing similar heptamethine cyanine dyes involves the condensation of indolenium salts with a reactive intermediate.^[4]

Materials:

- Substituted indolenium salt
- N-[5-(phenylamino)-2,4-pentadienyldiene]aniline monohydrochloride (or similar reactive intermediate)
- Acetonitrile
- Triethylamine
- Reflux apparatus
- Purification supplies (e.g., for recrystallization)

Procedure:

- Dissolve the substituted indolenium salt and the reactive intermediate in acetonitrile in a round-bottom flask.
- Add triethylamine to the mixture to act as a base.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography.
- After the reaction is complete, cool the mixture to room temperature.
- The crude dye will precipitate out of the solution. Collect the precipitate by filtration.
- Wash the crude product with a suitable solvent, such as diethyl ether, to remove impurities.
- Purify the dye by recrystallization from a solvent like methanol to obtain the final product with high purity.

In Vivo Near-Infrared II Fluorescence Imaging

This protocol outlines the general steps for performing in vivo NIR-II imaging in a preclinical tumor model using an **IR-1048**-based agent.

Materials:

- Tumor-bearing mouse model (e.g., subcutaneous A549 tumor)
- **IR-1048** imaging agent (e.g., IR1048-MZ) dissolved in a biocompatible vehicle (e.g., PBS with a small amount of DMSO)
- In vivo imaging system equipped for NIR-II fluorescence detection (e.g., with an InGaAs camera and appropriate filters)
- Anesthesia (e.g., isoflurane)

Procedure:

- Anesthetize the tumor-bearing mouse using isoflurane.
- Administer the **IR-1048** imaging agent via intravenous injection (e.g., through the tail vein). The typical dose may range from 20 to 40 $\mu\text{g}/\text{mL}$ in a volume of 100-200 μL .[\[8\]](#)
- Place the anesthetized animal in the imaging chamber of the NIR-II fluorescence imaging system.
- Acquire fluorescence images at various time points post-injection (e.g., 0, 2, 4, 8, 12, 24, and 48 hours) to determine the optimal imaging window for tumor accumulation and background clearance.
- Use an appropriate excitation laser (e.g., 980 nm) and a long-pass emission filter (e.g., >1000 nm) for image acquisition.[\[3\]](#)
- Analyze the images to quantify the fluorescence intensity in the tumor region relative to the surrounding healthy tissue to determine the tumor-to-background ratio.

Photothermal Therapy in a Preclinical Model

This protocol describes the use of **IR-1048** for photothermal therapy of tumors in a mouse model.

Materials:

- Tumor-bearing mouse with accumulated **IR-1048** agent (from the imaging protocol)
- High-power NIR laser (e.g., 980 nm)
- Infrared thermal camera
- Anesthesia (e.g., isoflurane)

Procedure:

- Anesthetize the tumor-bearing mouse at the time point of maximum tumor accumulation of the **IR-1048** agent, as determined by the imaging study.
- Position the mouse so that the tumor is accessible to the laser beam.
- Irradiate the tumor with the 980 nm laser at a specific power density (e.g., 0.1 W/cm²) for a set duration (e.g., 2-5 minutes).[8]
- Monitor the temperature of the tumor region in real-time using an infrared thermal camera to ensure it reaches the desired therapeutic range (typically >50°C).
- After the treatment, monitor the tumor size and animal well-being over time to assess the therapeutic efficacy.

Visualizations

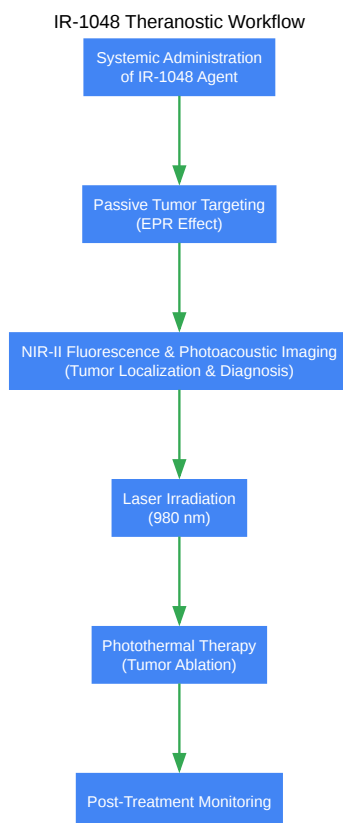
The following diagrams illustrate key concepts and workflows related to **IR-1048**.

Chemical Structure of IR-1048



[Click to download full resolution via product page](#)

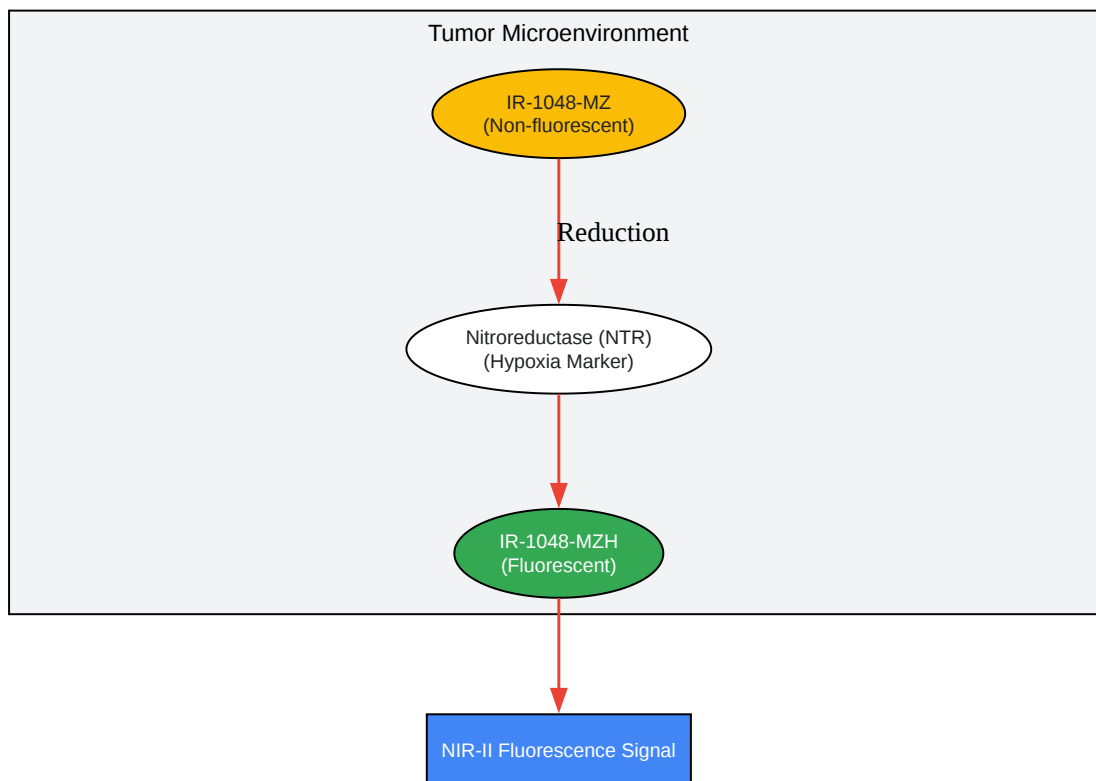
Caption: Chemical structure of the **IR-1048** dye.



[Click to download full resolution via product page](#)

Caption: A typical workflow for cancer theranostics using **IR-1048**.

Hypoxia-Activated Imaging with IR-1048 Derivative



[Click to download full resolution via product page](#)

Caption: Signaling pathway for hypoxia-activated imaging using an NTR-responsive **IR-1048** derivative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. gorbenko-h.univer.kharkov.ua](http://gorbenko-h.univer.kharkov.ua) [gorbenko-h.univer.kharkov.ua]
- [2. knowledge.lancashire.ac.uk](http://knowledge.lancashire.ac.uk) [knowledge.lancashire.ac.uk]
- [3. thno.org](http://thno.org) [thno.org]

- [4. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [5. chinesechemsoc.org \[chinesechemsoc.org\]](https://www.chinesechemsoc.org)
- [6. IR-1048 - CD Bioparticles \[cd-bioparticles.net\]](https://www.cd-bioparticles.net)
- [7. Near-infrared Molecular Probes for In Vivo Imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [8. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [IR-1048 Dye: A Comprehensive Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1146480/docs#ir-1048-dye-a-comprehensive-technical-guide-for-advanced-research\]](https://www.benchchem.com/product/b1146480/docs#ir-1048-dye-a-comprehensive-technical-guide-for-advanced-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check